

N-(3-cyanophenyl)acetamide: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-(3-cyanophenyl)acetamide

Cat. No.: B184236

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Chemical Identity and Physical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of its safe handling. **N-(3-cyanophenyl)acetamide** is a solid, crystalline material at room temperature.^[1] Its key identifiers and physical characteristics are summarized below.

Property	Value	Source
CAS Number	58202-84-9	^[1] ^[2]
Molecular Formula	C ₉ H ₈ N ₂ O	^[3] ^[4]
Molecular Weight	160.17 g/mol	^[3]
Appearance	Solid	^[1]
Purity	Typically ≥96%	^[1]
Storage Temperature	Room temperature, sealed in a dry environment	^[1]

Hazard Identification and GHS Classification

N-(3-cyanophenyl)acetamide is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.^[2]^[5] The Globally Harmonized

System (GHS) classification provides a clear and standardized understanding of its potential dangers.

GHS Hazard Statements:

- H302: Harmful if swallowed.[3][5]
- H312: Harmful in contact with skin.[5]
- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]
- H332: Harmful if inhaled.[5]
- H335: May cause respiratory irritation.[5]

Signal Word: Warning[1][3][5]

Pictograms:

The causality behind these classifications lies in the chemical's reactivity with biological tissues. The cyano group and the acetamide moiety can interact with physiological systems, leading to the observed irritation and toxicity. For instance, skin irritation is characterized by itching, scaling, reddening, or occasionally blistering.[5] Eye contact can result in redness, watering, and pain.[5] Inhalation may lead to irritation of the lungs and respiratory system.[5]

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety is paramount when working with **N-(3-cyanophenyl)acetamide**. The following workflow and PPE recommendations are designed to minimize exposure and mitigate risk.

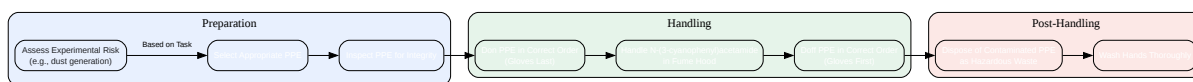
Engineering Controls

The first line of defense is to control the environment where the compound is handled.

- Ventilation: Always handle **N-(3-cyanophenyl)acetamide** in a well-ventilated area.[2][5] For procedures that may generate dust, a chemical fume hood is required. The rationale for this is to keep airborne concentrations below permissible exposure limits and prevent inhalation.
- Eyewash and Safety Shower: Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[2] This is a critical contingency for immediate decontamination in case of accidental contact.

Personal Protective Equipment (PPE) Workflow

The selection and use of appropriate PPE is a non-negotiable aspect of handling this compound.



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Caption: Personal Protective Equipment (PPE) Workflow for Handling **N-(3-cyanophenyl)acetamide**.

Mandatory PPE:

- Eye Protection: Wear chemical safety goggles or a face shield.[5] Standard safety glasses are not sufficient.
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber).[6] Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or tasks with a higher risk of spillage, consider additional protective clothing.[5]

- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator is necessary.[\[7\]](#)

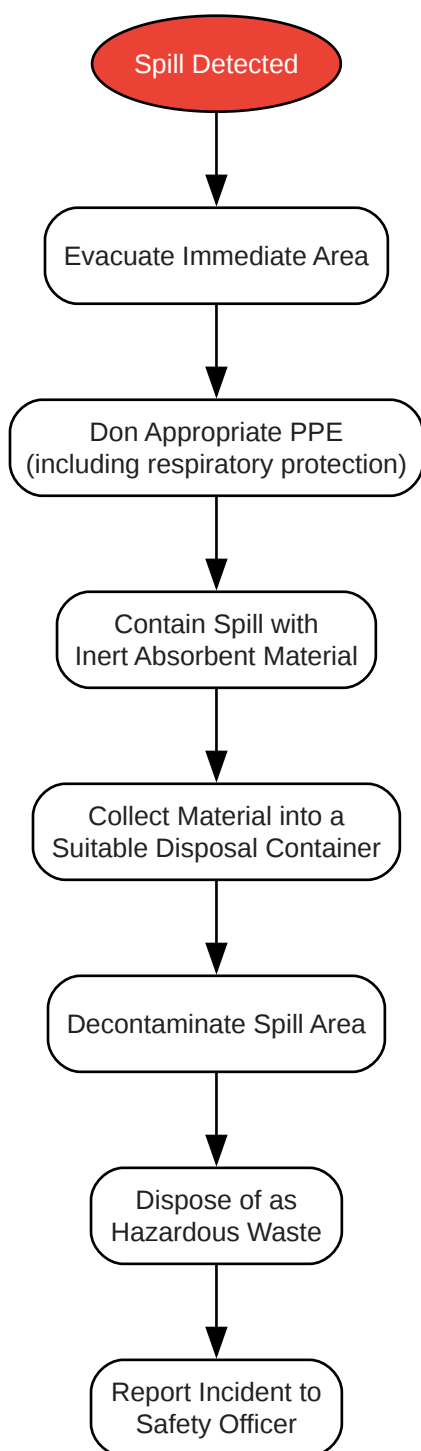
First Aid and Emergency Procedures

In the event of exposure, immediate and appropriate action is critical.

Exposure Route	First Aid Protocol
Ingestion	IF SWALLOWED: Call a poison center or doctor if you feel unwell. [5] Rinse mouth. [5] Do NOT induce vomiting. [5]
Inhalation	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [5] [8] Call a poison center or doctor if you feel unwell. [5]
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. [5] [8] Take off contaminated clothing and wash it before reuse. [5] If skin irritation occurs, get medical advice/attention. [5]
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. [5] [8] Remove contact lenses, if present and easy to do. Continue rinsing. [5] If eye irritation persists, get medical advice/attention. [5]

Accidental Release Measures

In the case of a spill, the primary objectives are to contain the material, prevent its spread, and protect personnel.



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Caption: Workflow for Responding to a Spill of **N-(3-cyanophenyl)acetamide**.

Experimental Protocol for Spill Cleanup:

- **Evacuate and Secure:** Immediately evacuate all non-essential personnel from the spill area and secure the entrance.
- **Ventilate:** Ensure the area is well-ventilated.
- **Personal Protection:** Don the appropriate PPE as outlined in section 3.2, including respiratory protection.
- **Containment:** Do not use water to clean up the spill. Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[2] Avoid generating dust.[5]
- **Decontamination:** Clean the spill area thoroughly.
- **Disposal:** Dispose of the containerized waste and any contaminated cleaning materials as hazardous waste according to local, state, and federal regulations.[5]

Storage, Stability, and Disposal

Proper long-term management of **N-(3-cyanophenyl)acetamide** is crucial for maintaining a safe laboratory environment.

- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][5] Keep away from incompatible substances such as strong oxidizing agents.[5]
- **Stability:** The compound is stable under recommended storage conditions.[5] However, be aware of conditions to avoid, such as dust generation.[5]
- **Disposal:** Dispose of unused material and its container as hazardous waste at an approved waste disposal plant.[5] Do not allow the chemical to enter drains.[2]

Toxicological and Ecotoxicological Information

While detailed toxicological studies are not extensively available in the provided search results, the GHS classifications indicate acute toxicity upon ingestion, inhalation, and dermal contact.[5][8]

- **Acute Toxic Effects:** Inflammation of the eye is characterized by redness, watering, and itching.[5] Skin inflammation is characterized by itching, scaling, reddening, or, occasionally,

blistering.[5]

- Carcinogenicity: There is no classification for carcinogenicity by IARC, NTP, or OSHA.[5]
- Ecotoxicity: Data on the environmental impact of **N-(3-cyanophenyl)acetamide** is not readily available.[5] Therefore, it is imperative to prevent its release into the environment.

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- To cite this document: BenchChem. [N-(3-cyanophenyl)acetamide: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b184236#n-3-cyanophenyl-acetamide-safety-and-hazard-information>]

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